

# N-(4-(2,2-Dicyanovinyl)phenyl)acetamide CAS number and chemical identifiers

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## Compound of Interest

Compound Name: N-(4-(2,2-Dicyanovinyl)phenyl)acetamide

Cat. No.: B1265924

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## Technical Guide: N-(4-(2,2-Dicyanovinyl)phenyl)acetamide

Disclaimer: Extensive searches for the specific compound **N-(4-(2,2-Dicyanovinyl)phenyl)acetamide** did not yield a registered CAS number or other unique chemical identifiers in publicly available chemical databases. Furthermore, no published experimental protocols or biological data for this exact molecule could be located. This suggests that it is not a commonly synthesized or studied compound.

This guide, therefore, provides information on the synthesis of this molecule based on established chemical reactions, specifically the Knoevenagel condensation. The provided data and protocols are based on analogous reactions and should be considered a theoretical framework for its synthesis and study.

## Proposed Synthesis and Chemical Identifiers of Precursors

The most direct synthetic route to **N-(4-(2,2-Dicyanovinyl)phenyl)acetamide** is the Knoevenagel condensation of 4-acetamidobenzaldehyde with malononitrile. The chemical identifiers for these precursors are well-established.

Identifier	4-Acetamidobenzaldehyde	Malononitrile
CAS Number	122-85-0	109-77-3
IUPAC Name	N-(4-formylphenyl)acetamide	Propanedinitrile
Chemical Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>2</sub>	C <sub>3</sub> H <sub>2</sub> N <sub>2</sub>
Molecular Weight	163.17 g/mol	66.06 g/mol
PubChem CID	8519	8010
SMILES	<chem>CC(=O)NC1=CC=C(C=C1)C=O</chem>	<chem>C(C#N)C#N</chem>

## Proposed Experimental Protocol: Synthesis of N-(4-(2,2-Dicyanovinyl)phenyl)acetamide

The following is a generalized protocol for the Knoevenagel condensation to synthesize the target compound. Reaction conditions may require optimization.

Materials:

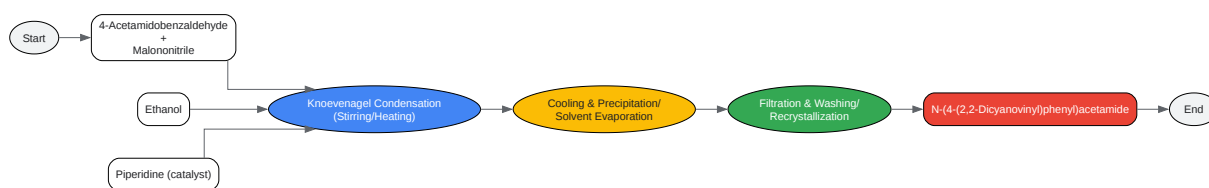
- 4-Acetamidobenzaldehyde
- Malononitrile
- Ethanol (or other suitable solvent like acetonitrile)
- Basic catalyst (e.g., piperidine, triethylamine, or sodium acetate)
- Glacial acetic acid (for neutralization, if needed)
- Distilled water
- Standard laboratory glassware (round-bottom flask, condenser, etc.)
- Stirring and heating apparatus

Procedure:

- In a round-bottom flask, dissolve 1 equivalent of 4-acetamidobenzaldehyde in a suitable volume of ethanol.
- Add 1 to 1.2 equivalents of malononitrile to the solution.
- Add a catalytic amount of a basic catalyst (e.g., a few drops of piperidine).
- The reaction mixture is then stirred at room temperature or gently heated under reflux. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is cooled to room temperature. The product may precipitate out of the solution.
- If the product precipitates, it can be collected by filtration, washed with cold ethanol or water, and dried.
- If the product does not precipitate, the solvent can be removed under reduced pressure. The resulting solid can then be recrystallized from a suitable solvent (e.g., ethanol/water mixture) to yield the purified **N-(4-(2,2-Dicyanovinyl)phenyl)acetamide**.

## Visualized Experimental Workflow

The following diagram illustrates the proposed synthetic workflow for **N-(4-(2,2-Dicyanovinyl)phenyl)acetamide**.



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